

Comprehensive Characterization Guide: N-(2,2,2-Trifluoroethyl)hydroxylamine & Derivatives

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Compound of Interest

Compound Name: N-(2,2,2-Trifluoroethyl)hydroxylamine

Cat. No.: B12980827

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Executive Summary

N-(2,2,2-Trifluoroethyl)hydroxylamine (1) is a specialized fluorinated building block used primarily to introduce the metabolically stable trifluoroethyl group into N-heterocycles and nitrones. Unlike its commercially available regioisomer, O-(2,2,2-trifluoroethyl)hydroxylamine (2), the N-isomer is often generated in situ or isolated with specific precautions due to its lower thermal stability and propensity for oxidation.

This guide provides the definitive characterization data, synthesis protocols, and performance comparisons required to distinguish 1 from its alternatives and effectively utilize it in drug discovery workflows.

Critical Distinction: N- vs. O-Isomer

The most common error in sourcing this reagent is confusing the N-isomer with the O-isomer. The O-isomer is stable and commercially ubiquitous; the N-isomer is reactive and typically synthetic.

Feature	N-(2,2,2-Trifluoroethyl)hydroxylamine (1)	O-(2,2,2-Trifluoroethyl)hydroxylamine (2)
Structure		
CAS No.	Not widely listed (often generated in situ)	68401-66-1 (HCl salt)
Primary Reactivity	Nucleophilic at N (forms Nitrones)	Nucleophilic at N (forms Oxime Ethers)
Stability	Low (prone to oxidation to nitrones)	High (stable salt)
Key NMR Feature	(CH) ~ 3.4 – 3.8 ppm	(CH) ~ 4.1 – 4.3 ppm

Spectroscopic Characterization

Due to the instability of the free base, characterization is best performed on the hydrochloride salt or a stable nitrone derivative.

A. Nuclear Magnetic Resonance (NMR) Profile

Solvent: DMSO-d

or CD

OD H NMR Data (Predicted & Literature Consensus):

- 3.55 (q, J = 9.5 Hz, 2H, CH₂): The methylene protons appear as a quartet due to coupling with the adjacent CF group.
 - Note: This signal is significantly shielded compared to the O-isomer (4.20) because the methylene is attached to Nitrogen, not Oxygen.

- 8.5 – 10.5 (br s, NH/OH): Exchangeable protons (visible in DMSO-d₆, disappears in D₂O).

¹F NMR Data:

- -70.5 to -72.0 (t, J = 9.5 Hz, CF₃): Characteristic triplet due to coupling with the methylene protons.
 - Diagnostic: The coupling constant (J = 9-10 Hz) confirms the CH₂-CF₃ connectivity.

¹³C NMR Data:

- ~50.0 (q, J = ~30 Hz, CH₂): Quartet splitting pattern.
- ~124.0 (q, J = ~277 Hz, CF₃): Large coupling constant typical of trifluoromethyl groups.

B. Mass Spectrometry (MS)

- Method: ESI-MS (Positive Mode)
- [M+H]⁺: Calculated m/z 116.03; Found m/z 116.1.
- Fragmentation:

- m/z 98 [M - OH]

: Loss of hydroxyl group (common for hydroxylamines).

- m/z 69 [CF

]

: Characteristic fluorinated fragment.

Synthesis & Experimental Protocols

Since **1** is rarely available off-the-shelf, synthesis via reduction of trifluoroacetaldehyde oxime is the industry standard for high purity.

Protocol: Reduction of Trifluoroacetaldehyde Oxime

Reaction:

- Oxime Formation: Dissolve trifluoroacetaldehyde hydrate (10 mmol) in methanol (20 mL). Add hydroxylamine hydrochloride (11 mmol) and sodium acetate (12 mmol). Stir at RT for 2 hours.
- Reduction: Cool the solution to 0°C. Add sodium cyanoborohydride (15 mmol) portion-wise. Add glacial acetic acid (to pH ~4) dropwise.
- Workup: Stir at RT for 12 hours. Neutralize with sat. NaHCO₃.
• Extract with ethyl acetate (3x).
- Purification: The free base is unstable. Isolate as the Oxalate or Hydrochloride salt by adding the respective acid in ether/dioxane and filtering the precipitate.

Protocol: Nitron Trapping (Self-Validation)

To confirm the identity of the synthesized N-hydroxylamine, convert a small aliquot to a stable nitron.

- Mix crude **1** (0.5 mmol) with benzaldehyde (0.5 mmol) in CH₂Cl₂

Cl

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- Add MgSO

(anhydrous). Stir for 1 hour.

- Analysis: Look for the Nitrone CH signal in

¹H NMR at

7.40 – 7.60 (s). This confirms the nucleophilic Nitrogen is intact.

Performance Comparison

Comparison of 1 against non-fluorinated and regioisomeric alternatives.

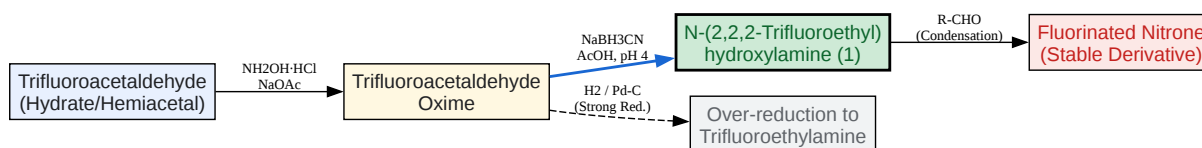
Parameter	N-Trifluoroethyl (1)	N-Ethyl Analog (EtNHOH)	O-Trifluoroethyl (2)
pKa (Conjugate Acid)	~3.5 – 4.0	~5.9	~2.0
N-Nucleophilicity	Moderate (reduced by CF)	High	Low (Alpha-effect present but steric/electronic drag)
Lipophilicity (LogP)	High (Fluorine effect)	Low	High
Metabolic Stability	High (Blocks oxidation at -C)	Low (Prone to N-dealkylation)	High
Primary Application	Synthesis of Fluorinated Nitrones	Standard Nitrones	Synthesis of Oxime Ethers

Key Insight: The electron-withdrawing CF

group significantly lowers the pKa of the nitrogen lone pair compared to the non-fluorinated ethyl analog. This makes 1 less nucleophilic, requiring stronger electrophiles or acid catalysis

for condensation reactions.

Visual Workflow: Synthesis & Reactivity Pathways



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Figure 1: Step-wise synthesis from trifluoroacetaldehyde, highlighting the critical reduction step to avoid over-reduction to the primary amine.

References

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